

physical properties of 2,3,5,6-Tetrachloro-4-nitroanisole

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Compound of Interest

Compound Name: 2,3,5,6-Tetrachloro-4-nitroanisole

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An In-Depth Technical Guide to the Physical Properties of **2,3,5,6-Tetrachloro-4-nitroanisole**

This technical guide provides a comprehensive overview of the core physical properties of **2,3,5,6-Tetrachloro-4-nitroanisole**, a chemical compound of interest to researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines general experimental protocols for property determination, and includes visualizations to illustrate experimental workflows and chemical classifications.

Compound Overview

2,3,5,6-Tetrachloro-4-nitroanisole, with the chemical formula $C_7H_3Cl_4NO_3$, is a beige to pale yellow crystalline solid.^[1] It is also known by other names including 1,2,4,5-Tetrachloro-3-methoxy-6-nitrobenzene and TCNA.^[2] This compound has been noted for its use as a fungicide, controlling various forms of rust, rot, and wilt in vegetables and grains.^[1]

Physical and Chemical Properties

The known physical and chemical properties of **2,3,5,6-Tetrachloro-4-nitroanisole** are summarized in the table below for easy reference and comparison.

| Property | Value | Source |
|----------------------------------|--|---------------|
| Molecular Formula | C7H3Cl4NO3 | PubChem[3] |
| Molecular Weight | 288.89 g/mol | PubChem |
| Appearance | Beige to pale yellow crystalline solid | NTP, 1992[1] |
| Melting Point | 101-105 °C (214-221 °F) | HSDB[1] |
| Boiling Point | Data not readily available | |
| Solubility | Less than 1 mg/mL at 73 °F | NTP, 1992[1] |
| Vapor Pressure | 3.8 x 10 ⁻⁵ mmHg | Haz-Map[1][2] |
| Density | Data not readily available | |
| Log Kow (estimated) | 4.47 | SRC[1] |
| Henry's Law Constant (estimated) | 1.9 x 10 ⁻⁵ atm-cu m/mole | SRC[1] |

Spectral Information

Mass spectrometry data is available for **2,3,5,6-Tetrachloro-4-nitroanisole**, providing insight into its molecular structure and fragmentation patterns.

| Spectral Data Type | Key Peaks (m/z) | Source |
|--------------------|---|---------|
| GC-MS | Top Peak: 261, 2nd Highest: 165, 3rd Highest: 167 | NIST[1] |

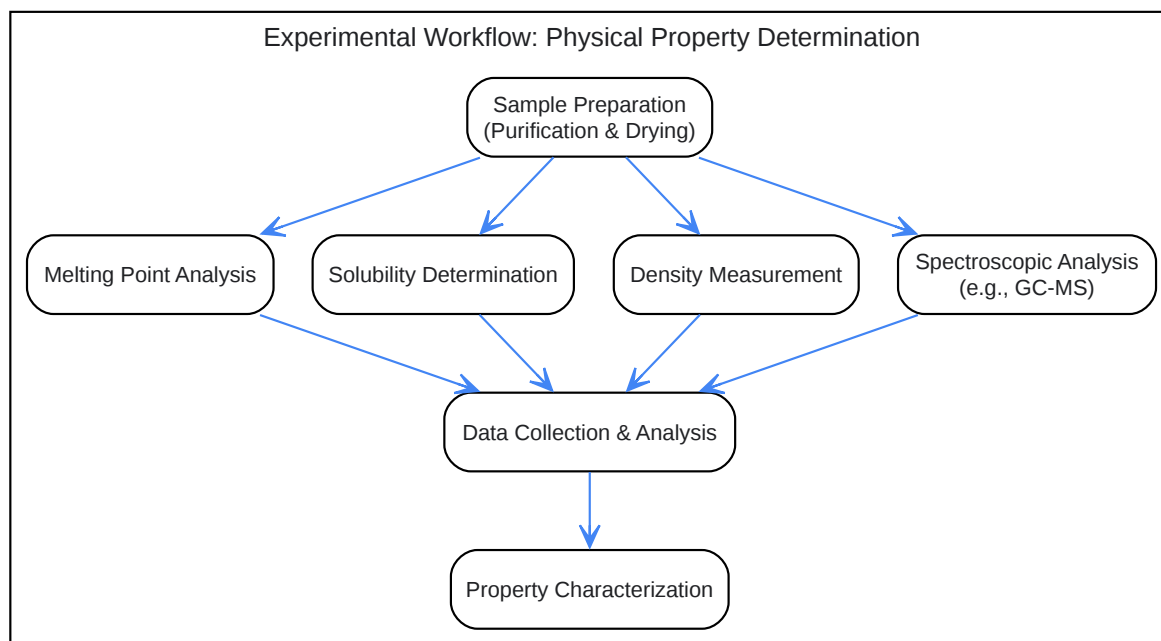
Experimental Protocols

Detailed experimental protocols for determining the physical properties of **2,3,5,6-tetrachloro-4-nitroanisole** are not readily available in the provided search results. However, general methodologies for characterizing aromatic compounds can be applied.

- a. **Determination of Melting Point:** A standard method for determining the melting point of a crystalline solid like **2,3,5,6-tetrachloro-4-nitroanisole** involves using a melting point apparatus. A small, powdered sample of the purified compound is packed into a capillary tube and placed in the apparatus. The sample is heated at a controlled rate, and the temperature range from which the substance begins to melt to when it is completely liquid is recorded as the melting point.
- b. **Determination of Solubility:** To determine solubility, a known amount of **2,3,5,6-tetrachloro-4-nitroanisole** would be added to a specific volume of a solvent (e.g., water, ethanol, acetone) at a constant temperature. The mixture is agitated until equilibrium is reached. The concentration of the dissolved solid in the solution is then measured, often using techniques like UV-Vis spectroscopy or by evaporating the solvent and weighing the residue.
- c. **Determination of Density:** For solid compounds, density can be determined using a pycnometer. The volume of the pycnometer is determined with a liquid of known density. Then, a known mass of the compound is added to the pycnometer, and the volume is measured again. The density is calculated by dividing the mass of the compound by the volume it displaces.^[4]
- d. **Mass Spectrometry Analysis:** In Gas Chromatography-Mass Spectrometry (GC-MS), the compound is first vaporized and passed through a gas chromatography column to separate it from any impurities. The separated compound then enters the mass spectrometer, where it is ionized and fragmented. The resulting ions are separated based on their mass-to-charge ratio, producing a mass spectrum that can be used to identify the compound and elucidate its structure.^[1]

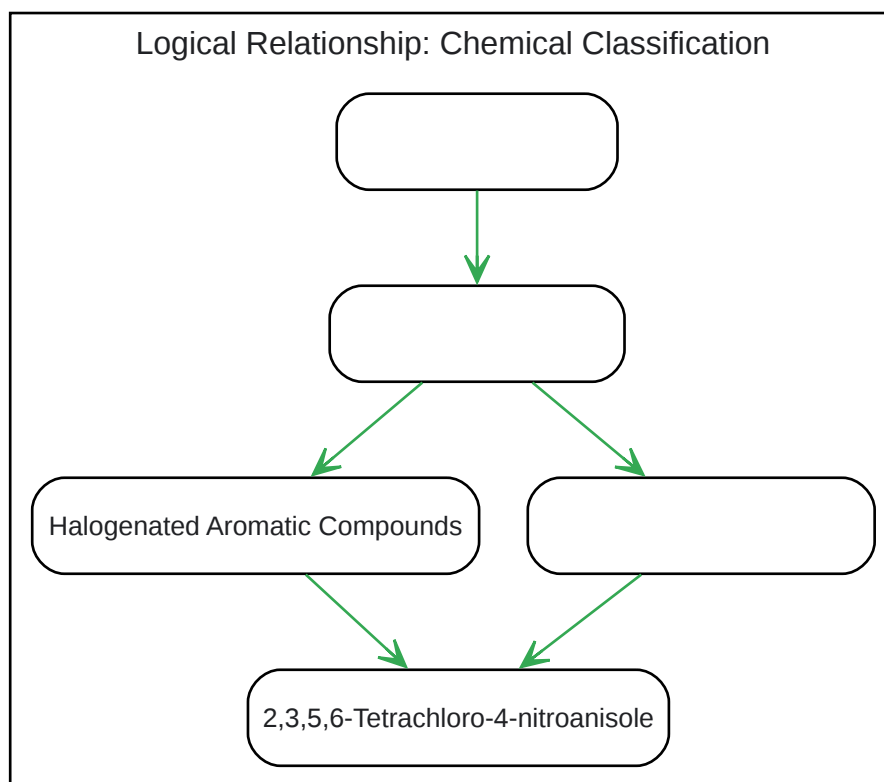
Visualizations

The following diagrams illustrate a general experimental workflow for physical property determination and the chemical classification of **2,3,5,6-Tetrachloro-4-nitroanisole**.



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Caption: General workflow for determining the physical properties of a chemical compound.



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Caption: Hierarchical classification of **2,3,5,6-Tetrachloro-4-nitroanisole**.

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